

# Cross-Allergenicity of Mercaptobenzothiazole Derivatives in Patch Testing: A Comparative Guide

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## Compound of Interest

Compound Name: *Sodium mercaptobenzothiazole*

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This guide provides a comprehensive comparison of the cross-allergenicity of 2-mercaptobenzothiazole (MBT) and its derivatives when used in patch testing for the diagnosis of allergic contact dermatitis. The information is compiled from large-scale clinical studies and is intended to assist researchers and clinicians in understanding the complex sensitization patterns of these widely used rubber accelerators.

## Data on Patch Test Reactivity and Cross-Sensitization

The following table summarizes quantitative data from key studies on the prevalence of allergic reactions to MBT and the Mercapto Mix (MM), a combination of MBT and its derivatives. These studies, primarily from the North American Contact Dermatitis Group (NACDG), highlight the significant overlap in sensitization and the diagnostic utility of testing both preparations.

Study (Year)	Total Patients Tested	Positive to MBT and/or MM	Positive to MBT alone	Positive to MM alone	Positive to both MBT and MM	Co-reactivity with Thiuram Mix	Co-reactivity with Carba Mix
NACDG (1994-2016)[1][2]	49,795	633 (1.3%)	Not specified	Not specified	Not specified	32.5%	23.4%
NACDG (1994-2008)[3][4][5]	30,880	523 (1.7%)	192	98	235	Not specified	Not specified
Europea n Study (EECDRG)[6]	32,475	327 (1.0%)	66	73	188	Not specified	Not specified

#### Key Insights from the Data:

- A significant number of patients show reactivity to both MBT and the Mercapto Mix, indicating a high degree of cross-sensitization.[3][4][5][6]
- However, a notable percentage of individuals react to either MBT or the Mercapto Mix alone, suggesting that testing with only one of these preparations would result in missed diagnoses. [3][4][5][6] Specifically, one study found that 45% of MBT reactions would have been missed by only testing with MM, and 29% of MM reactions would have been missed by testing with MBT alone.[3][4][5]
- There is also significant co-reactivity of mercapto compounds with other rubber accelerators, such as thiuram mix and carba mix.[1][2]

## Experimental Protocols for Patch Testing

The standard method for detecting sensitization to MBT and its derivatives is patch testing. The protocols used in the cited studies generally adhere to the following standards:

Allergens and Concentrations:

- 2-Mercaptobenzothiazole (MBT): Typically tested at a concentration of 1.0% or 2.0% in petrolatum (pet.).[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[7\]](#)
- Mercapto Mix (MM): Often a 4-part mix, also tested at 1.0% or 2.0% in petrolatum.[\[3\]](#)[\[4\]](#)[\[5\]](#)[\[7\]](#)  
The components of the mix are derivatives of MBT and can include:
  - N-cyclohexyl-2-benzothiazyl sulfenamide (CBS)
  - Morpholinyl mercaptobenzothiazole (MOR)
  - Dibenzothiazyl disulfide (MBTS)
  - 2-Mercaptobenzothiazole (MBT)[\[6\]](#)[\[8\]](#)

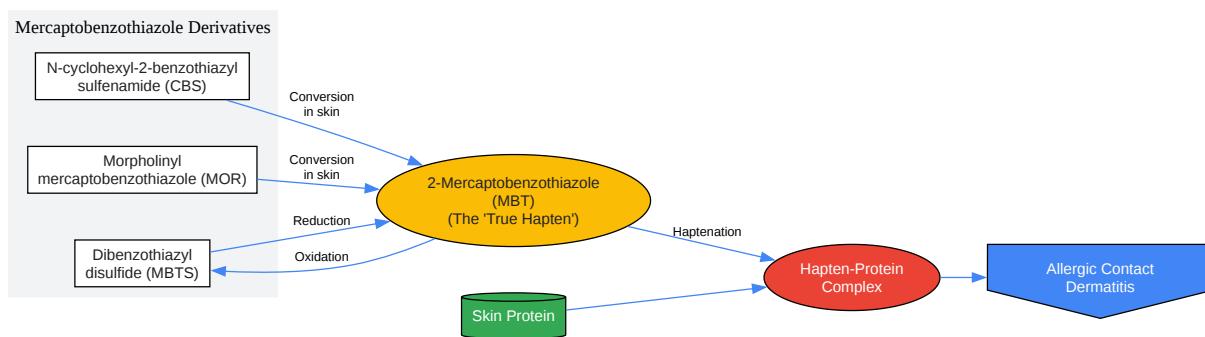
Procedure:

- The allergens, prepared in petrolatum, are applied to small aluminum discs (Finn Chambers® on Scanpor® tape).
- The patches are applied to the upper back of the patient.
- The patches are left in place for 48 hours.
- After removal, the test sites are evaluated for a reaction at various time points, typically including Day 2 (48 hours), Day 3 or 4 (72-96 hours), and sometimes Day 7.
- Reactions are graded based on the International Contact Dermatitis Research Group (ICDRG) scoring system, ranging from doubtful (+/-) to weak (+), strong (++) , and extreme (+++) reactions.

## Chemical Relationships and Cross-Reactivity

The cross-allergenicity between MBT and its derivatives is rooted in their chemical structures and their ability to interconvert. It is believed that MBT is the "true hapten" or the ultimate allergen for all mercapto compounds.[4][9] In the skin, derivatives like CBS, MOR, and MBTS can be converted to MBT, which then binds to skin proteins to elicit an immune response.[4][9]

The following diagram illustrates the potential pathways of conversion and the basis for cross-reactivity.



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Figure 1. Chemical interconversion and haptenation of mercaptobenzothiazole derivatives.

This diagram shows that several common derivatives of mercaptobenzothiazole can convert to MBT within the skin. This conversion to a common bioactive molecule is the basis for the high rates of cross-reactivity observed in patch testing. MBT then acts as a hapten, binding to endogenous proteins to form a complex that is recognized by the immune system, leading to allergic contact dermatitis.

## Conclusion

The evidence strongly indicates a high degree of cross-allergenicity among mercaptobenzothiazole and its derivatives. While MBT is considered the primary sensitizer, a significant number of individuals may be sensitized to the derivatives themselves or exhibit a stronger reaction to the mix. Therefore, for a comprehensive diagnosis of allergic contact dermatitis to rubber accelerators, it is recommended to perform patch testing with both 2-mercaptobenzothiazole and the Mercapto Mix. This dual-testing approach minimizes the risk of false-negative results and provides a more accurate picture of a patient's sensitization profile. Researchers and drug development professionals should be aware of these complex interactions when evaluating skin sensitization potential and developing safer alternatives.

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